

An In-depth Technical Guide to the Safe Handling of (R)-2-Methylpiperidine

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Compound of Interest

Compound Name: (R)-2-Methylpiperidine

Cat. No.: B156881

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For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides a comprehensive overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **(R)-2-Methylpiperidine** (CAS No: 1722-95-8), also known as (R)-alpha-Pipecoline. Adherence to these guidelines is crucial to ensure a safe laboratory environment.

Chemical Identification and Properties

(R)-2-Methylpiperidine is a chiral cyclic amine widely used as a building block in the synthesis of pharmaceuticals and other specialty chemicals.^[1] A clear understanding of its physical and chemical properties is the first step in safe handling.

Table 1: Physical and Chemical Properties of **(R)-2-Methylpiperidine**

Property	Value	Reference
Molecular Formula	C6H13N	[2][3]
Molecular Weight	99.17 g/mol	[3][4]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	118-119 °C at 753 mmHg	[1][5]
Density	0.844 g/mL at 25 °C	[1][5]
Flash Point	14.44 °C (58.0 °F)	[6][4]
Refractive Index	n _{20/D} 1.445	[5]
Storage Temperature	2-8 °C	[2][6][4]
Solubility	Soluble in water.	

Hazard Identification and Classification


(R)-2-Methylpiperidine is classified as a hazardous substance. It is crucial to be aware of its potential dangers before handling.


Table 2: GHS Hazard Classification for **(R)-2-Methylpiperidine**


Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Specific target organ toxicity — Single exposure	3	H335: May cause respiratory irritation

Source: GHS classification data compiled from multiple safety data sheets.[2][3]

The following pictograms are associated with **(R)-2-Methylpiperidine**:

 alt text

 alt text

 alt text

Signal Word: Danger[2][6]

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is essential to minimize risk.

Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling **(R)-2-Methylpiperidine** to determine the appropriate PPE. The following diagram outlines the recommended PPE.

Figure 1: Recommended Personal Protective Equipment (PPE)

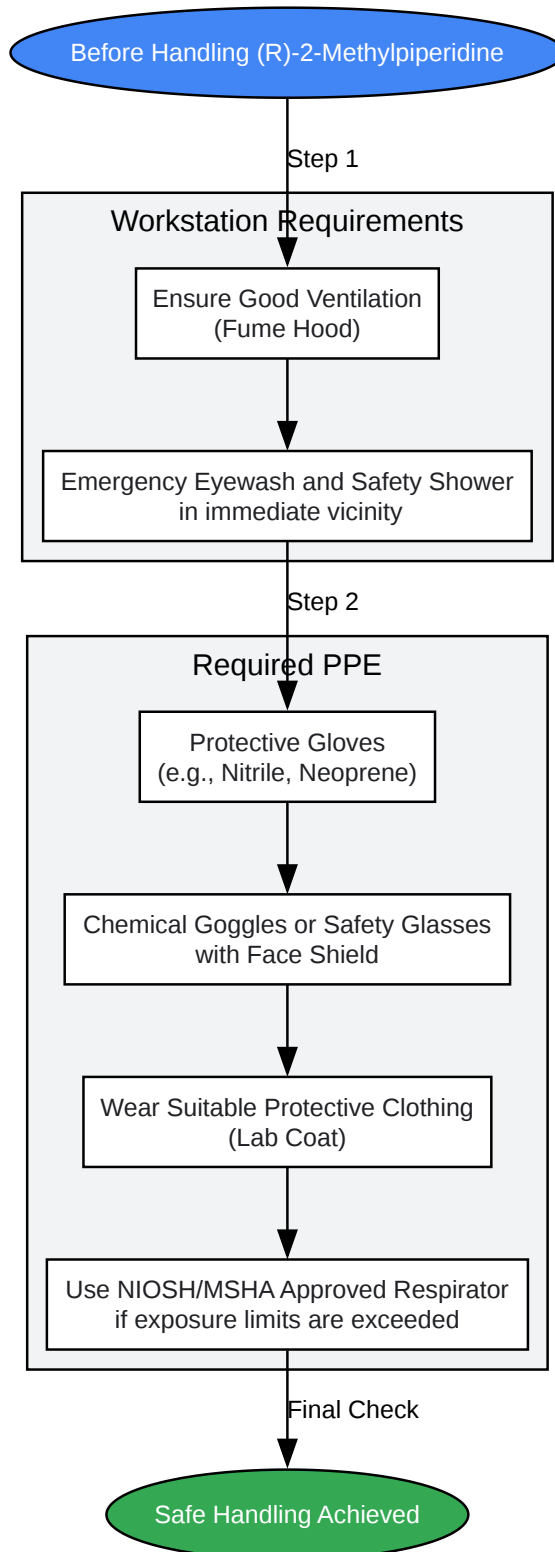
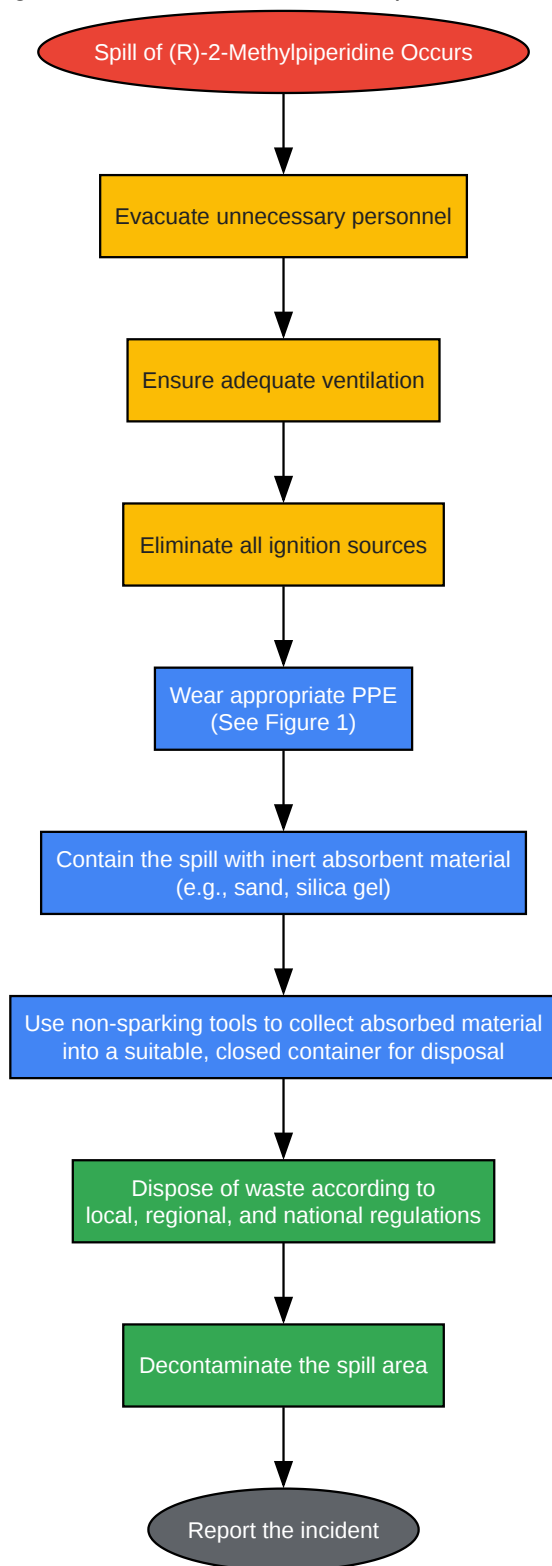


Figure 2: Accidental Release Response Protocol

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